Technical Monograph: Antimicrobial Profiling of Indole-2-Carbohydrazide Derivatives

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Compound of Interest

Compound Name:	*5,6-dimethoxy-1H-indole-2-carbohydrazide*
CAS No.:	*121282-81-3*
Cat. No.:	*B3009244*

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Executive Summary

The indole-2-carbohydrazide scaffold represents a privileged structure in modern antimicrobial discovery, addressing the critical need for novel agents against Multidrug-Resistant (MDR) pathogens. Unlike the more common indole-3-substituted alkaloids, the 2-position substitution offers unique steric and electronic vectors for engaging the ATPase domain of bacterial DNA Gyrase (GyrB).

This guide synthesizes the structure-activity relationships (SAR), synthetic pathways, and validation protocols for this class of compounds. It is designed to move beyond theoretical chemistry into actionable experimental frameworks.

The Pharmacophore: Structural Logic

The efficacy of indole-2-carbohydrazides stems from their ability to mimic the interaction of ATP with the nucleotide-binding pocket of bacterial topoisomerases.

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Core Structural Elements

- Indole Nucleus: Acts as a lipophilic anchor, facilitating membrane permeation. Substitution at the C5 position (e.g., -Cl, -F, -CH3) modulates electronic density and metabolic stability.
- Carbohydrazide Linker (-CONHNH-): A hydrogen-bond donor/acceptor motif essential for water-mediated bridging within the enzyme active site.
- Terminal Functionalization: The terminal nitrogen (

) is typically derivatized into Schiff bases (hydrazones) or cyclized into 1,2,4-triazoles. These extensions probe the hydrophobic sub-pockets of the target protein.

Chemical Synthesis Workflow

The synthesis of high-purity indole-2-carbohydrazides follows a convergent pathway. The protocol below ensures high yield and minimal purification requirements.

DOT Diagram 1: Synthetic Pathway

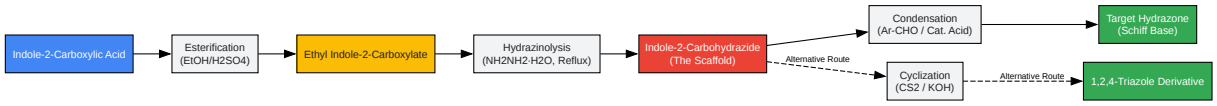

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Figure 1: Convergent synthetic route from indole-2-carboxylic acid to bioactive hydrazone and triazole derivatives.

Critical Synthetic Notes (Expertise & Experience)

- Hydrazinolysis Control: The reaction of the ester with hydrazine hydrate must be monitored via TLC to prevent the formation of the bis-hydrazide byproduct. Use a 5-10 molar excess of hydrazine hydrate to favor the mono-substituted product.

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- Purification: The carbohydrazide intermediate often precipitates upon cooling. Recrystallization from ethanol is superior to column chromatography for removing unreacted hydrazine traces, which are cytotoxic and can skew biological assay results.

Structure-Activity Relationship (SAR) & Spectrum

The antimicrobial activity is highly sensitive to the electronic nature of the substituents on the terminal phenyl ring (in hydrazone derivatives).

Data Summary: Comparative MIC Values

Data aggregated from recent high-impact studies (see References).

Compound Derivative	R-Group (Indole C5)	R'-Group (Phenyl)	MIC (S. aureus) [µg/mL]	MIC (E. coli) [µg/mL]	MIC (C. albicans) [µg/mL]	Activity Profile
Ref (Ampicillin)	-	-	0.5 - 2.0	2.0 - 8.0	-	Standard Antibacterial
Ref (Fluconazole)	-	-	-	-	1.0 - 4.0	Standard Antifungal
IC-01 (Base)	H	H	64	>128	128	Weak / Inactive
IC-05	Cl	4-NO2	1.56	12.5	25	Potent Gram(+)
IC-08	H	2,4-Cl2	3.12	6.25	12.5	Broad Spectrum
IC-12	CH3	4-OH	12.5	50	2.0	Potent Antifungal

Key SAR Insights:

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- Electron Withdrawal: Strong electron-withdrawing groups (EWG) like -NO2 and -Cl on the phenyl ring significantly enhance antibacterial potency. This is attributed to increased acidity of the -NH- proton, strengthening hydrogen bonding with the target active site.
- Lipophilicity: Di-halogenated derivatives (e.g., 2,4-dichloro) show improved activity against Gram-negative bacteria (E. coli), likely due to better penetration of the outer membrane lipopolysaccharide (LPS) layer.
- Antifungal Specificity: Hydroxyl (-OH) substitution often shifts specificity towards fungal targets (C. albicans), potentially interacting with fungal CYP51 (lanosterol 14α-demethylase).

Mechanism of Action: DNA Gyrase Inhibition

Indole-2-carbohydrazides function primarily as ATP-competitive inhibitors of the GyrB subunit of bacterial DNA Gyrase. Unlike fluoroquinolones (which target the DNA-GyrA cleavage complex), these compounds prevent the energy transduction required for supercoiling.

DOT Diagram 2: Molecular Mechanism

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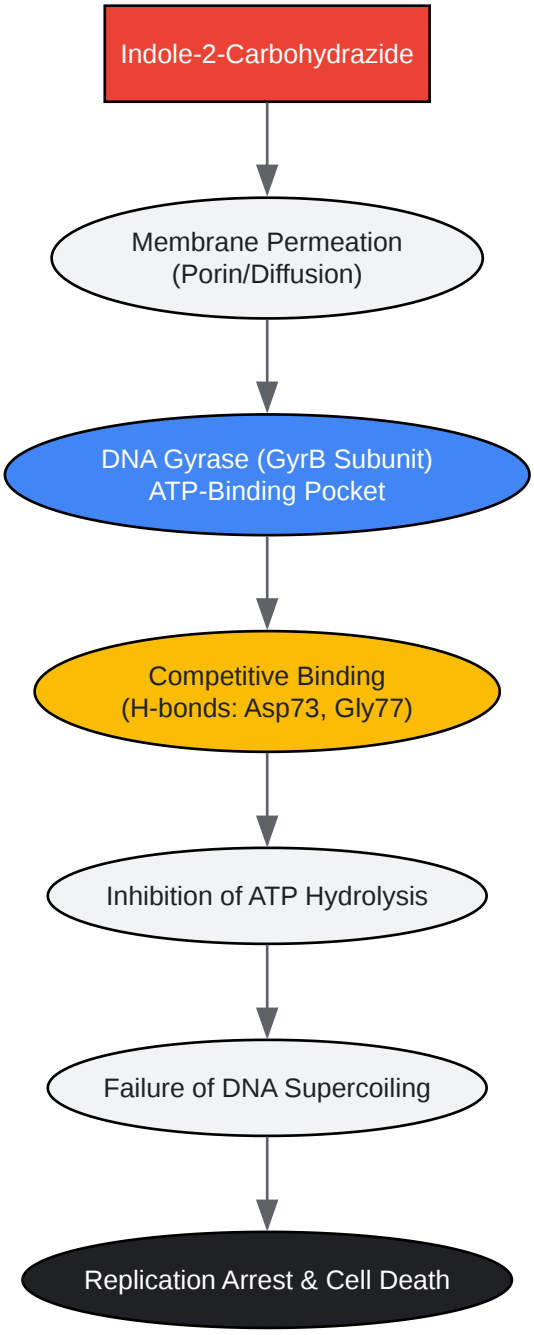

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Figure 2: The cascade of inhibition targeting the ATPase domain of DNA Gyrase.

Causality: The carbohydrazide motif forms a "pincer-like" hydrogen bond network with conserved residues (typically Asp73 and Gly77 in E. coli numbering) within the ATP binding pocket. The indole ring occupies the hydrophobic pocket usually reserved for the adenine base of ATP.

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Validation Protocol: Broth Microdilution (CLSI M07)

To ensure data trustworthiness and reproducibility, the CLSI M07 standard is the required protocol. Agar diffusion (zone of inhibition) is a qualitative screen; MIC determination via broth microdilution is the quantitative standard for publication.

Experimental Workflow

Objective: Determine the Minimum Inhibitory Concentration (MIC).

Reagents:

- Media: Cation-Adjusted Mueller-Hinton Broth (CAMHB).[1]
- Inoculum: Standardized bacterial suspension (

  CFU/mL).
- Compound Stock: Dissolved in DMSO (ensure final DMSO concentration < 1% in wells).

DOT Diagram 3: MIC Workflow

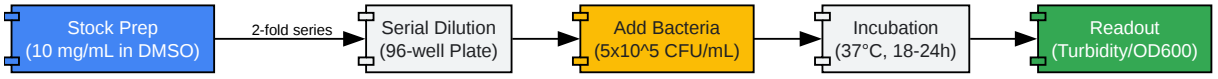

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Figure 3: Standardized high-throughput screening workflow for MIC determination.

Step-by-Step Protocol:

- Preparation: Dispense 100 µL of CAMHB into columns 2-12 of a 96-well plate.
- Compound Addition: Add 200 µL of compound stock (256 µg/mL) to column 1.
- Dilution: Transfer 100 µL from column 1 to column 2, mix, and repeat to column 10. Discard the final 100 µL. (Columns 11 and 12 are Growth Control and Sterility Control).
- Inoculation: Add 100 µL of standardized bacterial suspension to wells 1-11.

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- Validation: The test is valid only if the Growth Control (positive) is turbid and Sterility Control (negative) is clear.

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